

Application of 3-Ethylheptanal in Flavor and Fragrance Chemistry Research

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Compound of Interest

Compound Name: *3-Ethylheptanal*

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Introduction

3-Ethylheptanal, a branched-chain aliphatic aldehyde with the molecular formula C9H18O, is a volatile organic compound with potential applications in the flavor and fragrance industry.^[1] ^[2] Its chemical structure, characterized by an ethyl group at the third position of a heptanal chain, suggests a complex and nuanced olfactory profile. While specific research on **3-Ethylheptanal** is limited, its properties can be inferred from the broader class of C9 aldehydes and other branched aldehydes, which are known for their powerful and diverse aromas.^[3]^[4]^[5] ^[6] This document provides detailed application notes and protocols for the research and development of **3-Ethylheptanal** in flavor and fragrance chemistry.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **3-Ethylheptanal** is fundamental for its application.

Property	Value	Source
Molecular Formula	C9H18O	PubChem[1]
Molecular Weight	142.24 g/mol	PubChem[1]
CAS Number	2570-97-0	CymitQuimica[7]
Appearance	Colorless liquid (inferred)	General aldehyde properties
LogP	3.2	PubChem[1]
Boiling Point	194°C (estimated for C9 aldehydes)	ScenTree[8]
Vapor Pressure	0.39978 mmHg @ 20°C (for Nonanal)	ScenTree[8]

Olfactory Profile and Sensory Evaluation

The scent profile of **3-Ethylheptanal** is not well-documented in publicly available literature. However, based on the characteristics of other C9 aldehydes and branched aldehydes, a hypothetical profile can be constructed. Nonanal (a straight-chain C9 aldehyde) is described as having fatty, citrus (orange), and green notes with waxy, rose-like nuances.[3] Branched aldehydes often introduce unique facets to the scent profile.

Comparative Sensory Profile of C9 Aldehydes

To provide context, the following table summarizes the known sensory properties of related C9 aldehydes.

Compound	Structure	Odor Description	Odor Detection Threshold (in air)	Source
Nonanal	Straight-chain C9 Aldehyde	Fatty, citrus (orange), green, waxy, rose-like	1.188 ng/L	ScenTree[8]
Octanal	Straight-chain C8 Aldehyde	Powerful, scratchy, orange-like fat	0.17 ppb	PubMed Central[9], Scentspiracy[5]
Decanal	Straight-chain C10 Aldehyde	Strong, waxy, orange peel, floral	-	delaceyplace.com[4]

Protocol for Sensory Evaluation of 3-Ethylheptanal

This protocol outlines a standard method for determining the olfactory characteristics of a fragrance ingredient like **3-Ethylheptanal**.

Objective: To determine the odor profile and detection threshold of **3-Ethylheptanal**.

Materials:

- **3-Ethylheptanal** (95% purity or higher)
- Odorless solvent (e.g., diethyl phthalate or ethanol)
- Glass smelling strips
- Olfactometer (optional, for threshold determination)
- Panel of trained sensory analysts (minimum of 8)
- Odor-free evaluation room

Procedure:

- Preparation of Dilutions: Prepare a series of dilutions of **3-Ethylheptanal** in the chosen solvent (e.g., 10%, 1%, 0.1%, 0.01% in diethyl phthalate).
- Odor Profile Evaluation:
 - Dip smelling strips into each dilution.
 - Allow the solvent to evaporate for a few seconds.
 - Present the strips to the sensory panel in a randomized order.
 - Panelists should describe the odor characteristics at different time intervals (top note, middle note, base note).
 - Descriptors should be recorded and compiled to create a comprehensive odor profile.
- Odor Detection Threshold Determination (using ascending concentration series):
 - Prepare a more extensive dilution series, starting below the anticipated threshold.
 - Use a three-alternative forced-choice (3-AFC) method, where two blanks (solvent only) and one sample are presented.
 - The threshold is the concentration at which a statistically significant portion of the panel can correctly identify the sample.

Application in Fragrance Formulations

Aldehydes are known to add a "sparkle" and lift to fragrance compositions.^[4] Due to its branched structure, **3-Ethylheptanal** could provide a unique character to floral, citrus, and green fragrance accords.

Protocol for Incorporation into a Simple Eau de Toilette Base

Objective: To evaluate the effect of **3-Ethylheptanal** in a basic fragrance structure.

Materials:

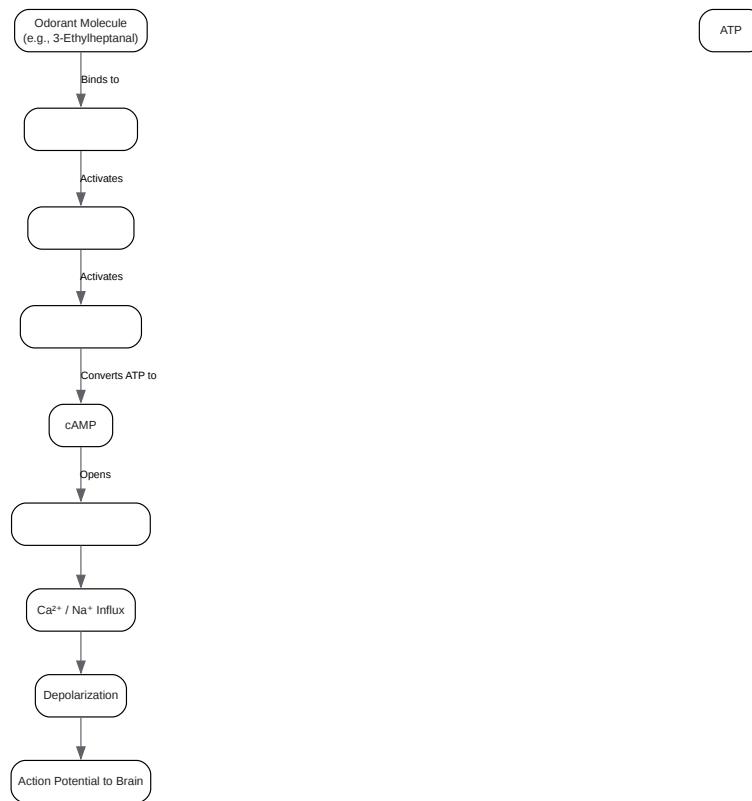
- **3-Ethylheptanal** (1% dilution in ethanol)
- Simple fragrance base (e.g., a blend of synthetic floral and citrus notes like Linalool, Limonene, and Hedione in ethanol)
- Perfumer's ethanol (95%)
- Glass beakers and pipettes
- Brown glass bottles for storage

Procedure:

- Preparation of the Accord: Create a simple floral-citrus accord by blending Linalool (4 parts), Limonene (2 parts), and Hedione (4 parts).
- Incorporation of **3-Ethylheptanal**:
 - Prepare several variations of the fragrance base with different concentrations of the 1% **3-Ethylheptanal** dilution (e.g., 0.1%, 0.5%, 1.0% of the final composition).
 - A control sample without **3-Ethylheptanal** should also be prepared.
- Maturation: Allow the blends to mature in a cool, dark place for at least 48 hours.
- Evaluation:
 - Evaluate the different blends on smelling strips and on skin.
 - Note the impact of **3-Ethylheptanal** on the top notes, heart, and dry-down of the fragrance.
 - Assess aspects like lift, diffusion, and the introduction of novel facets.

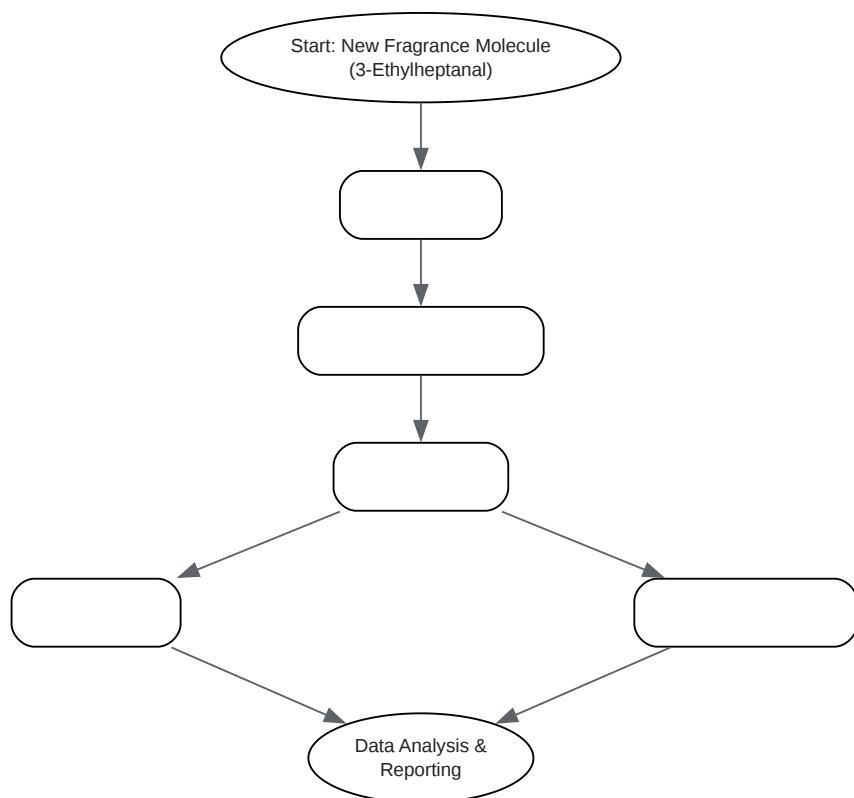
Diagrams

Olfactory Signal Transduction Pathway

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Caption: A generalized olfactory signal transduction cascade.

Experimental Workflow for Fragrance Evaluation



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Caption: A typical workflow for evaluating a new fragrance ingredient.

Stability and Safety

The stability of aldehydes in fragrance formulations can be a concern, as they can be prone to oxidation.^[5] It is recommended to store **3-Ethylheptanal** under an inert atmosphere and in a cool, dark place. The use of antioxidants in fragrance compositions containing aldehydes may also be beneficial.

For safety, standard laboratory practices should be followed, including the use of personal protective equipment. The safety data sheet (SDS) for **3-Ethylheptanal** should be consulted for detailed handling and disposal information.

Conclusion

While specific data on **3-Ethylheptanal** is not extensively available, its potential as a valuable ingredient in flavor and fragrance applications is evident from the study of related C9 and branched aldehydes. The protocols and information provided here offer a framework for researchers and developers to explore the unique olfactory characteristics of this compound and to assess its performance in various formulations. Further research, particularly in sensory analysis and application testing, is warranted to fully elucidate the profile and potential of **3-Ethylheptanal**.

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- To cite this document: BenchChem. [Application of 3-Ethylheptanal in Flavor and Fragrance Chemistry Research]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3381632#application-of-3-ethylheptanal-in-flavor-and-fragrance-chemistry-research>

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